

physical characteristics of N-Methylpiperazine-d11

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Compound of Interest

Compound Name: N-Methylpiperazine-d11

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An In-depth Technical Guide to the Physical Characteristics of N-Methylpiperazine-d11

This guide provides a comprehensive overview of the core physical and chemical characteristics of **N-Methylpiperazine-d11**, a deuterated isotopologue of N-Methylpiperazine. Designed for researchers, scientists, and professionals in drug development, this document aggregates key data into a structured format, outlines relevant experimental context, and presents a visual summary of its properties.

Chemical Identity and Properties

N-Methylpiperazine-d11 is a stable, isotopically labeled version of N-Methylpiperazine where eleven hydrogen atoms have been replaced by deuterium.^[1] This substitution is primarily on the piperazine ring and the methyl group.^{[2][3]} Its fundamental chemical properties are summarized below.

Property	Value	Source
CAS Number	1319723-22-2	[2][3]
Chemical Formula	C ₅ HD ₁₁ N ₂	[2][3]
Molecular Weight	111.23 g/mol	[2][3]
Synonyms	1-(Methyl-d3)piperazine- 2,2,3,3,5,5,6,6-d8	[2][3]
Piperazine-2,2,3,3,5,5,6,6-d8,1-(methyl-d3)	[2][3]	

Physical Characteristics

Detailed experimental data for the physical properties of the deuterated form are not widely published. However, the physical characteristics are expected to be very similar to its non-deuterated counterpart, N-Methylpiperazine (CAS: 109-01-3). The primary difference lies in the molecular weight due to the heavier deuterium isotopes.

Property	Value (N-Methylpiperazine)	Source
Physical State	Clear, colorless to yellow liquid with an amine-like odor	[4][5]
Melting Point	-6 °C	[4]
Boiling Point	138 °C	[4][5]
Density	0.903 g/mL at 20-25 °C	[4]
Flash Point	42 °C	[4]
Solubility	Miscible in water, ethanol, and ether	[4][5]
Vapor Pressure	0.9 kPa at 20 °C	[6]

Comparative Data: Isotopic vs. Non-Isotopic Form

The key distinction between **N-Methylpiperazine-d11** and N-Methylpiperazine is the isotopic substitution, which results in a notable difference in molecular weight.

Property	N-Methylpiperazine-d11	N-Methylpiperazine
Chemical Formula	C ₅ HD ₁₁ N ₂ [2] [3]	C ₅ H ₁₂ N ₂ [4]
Molecular Weight	111.23 g/mol [2] [3]	100.16 g/mol [4] [6]

Experimental Protocols

Synthesis of N-Methylpiperazine

While specific synthesis protocols for the d11 variant are proprietary, the synthesis of the parent compound, N-Methylpiperazine, provides a relevant methodological framework. One common industrial method involves the reaction of diethanolamine with methylamine at high temperature (200 °C) and pressure (250 bar).[\[7\]](#)

An alternative laboratory-scale synthesis involves the reductive methylation of piperazine. A general procedure is as follows:

- **Condensation:** Piperazine is dissolved in a solvent such as methanol. Formaldehyde is added to the solution, often in batches, to react with the piperazine, forming a condensation product.[\[8\]](#)
- **Hydrogenation:** The condensation product is then hydrogenated in the same reactor. A catalyst, typically Raney Nickel, is added.[\[8\]](#)
- **Reaction Conditions:** The reactor is pressurized with hydrogen gas to 1.0-6.0 MPa and heated to a temperature between 70-100 °C.[\[8\]](#) The reaction proceeds with stirring until hydrogen uptake ceases.
- **Purification:** After the reaction, the catalyst is filtered off. The resulting filtrate is purified by distillation to recover the solvent and any unreacted piperazine, yielding N-Methylpiperazine.[\[8\]](#)

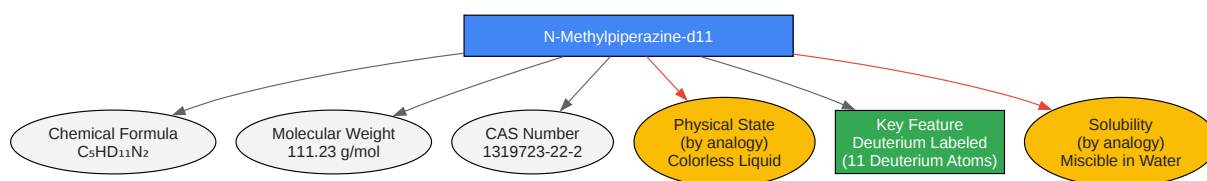
Determination of Physical Properties

The physical properties listed would be determined using standard analytical techniques:

- Melting and Boiling Points: Determined using a calibrated melting point apparatus or by distillation for the boiling point, following established ASTM or ISO standards.
- Density: Measured using a pycnometer or a digital density meter at a specified temperature.
- Solubility: Assessed by visual inspection of miscibility with various solvents at controlled temperatures.

Visual Data Representation

The following diagram illustrates the key identifying characteristics of **N-Methylpiperazine-d11**.



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Caption: Key physical and chemical identifiers for **N-Methylpiperazine-d11**.

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